

Synthesis of fluorescently labeled GLP-1-(7-36)-amide

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Compound of Interest

Compound Name: Human GLP-1-(7-36)-amide

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An Application Note and Detailed Protocol for the Synthesis of Fluorescently Labeled GLP-1-(7-36)-amide

Authored by: A Senior Application Scientist

Abstract

This document provides a comprehensive guide for the synthesis, purification, and characterization of fluorescently labeled Glucagon-Like Peptide-1-(7-36)-amide. Glucagon-like peptide-1 (GLP-1) is a critical incretin hormone involved in glucose homeostasis, making it a major target for the development of therapeutics for type 2 diabetes. Fluorescently labeling this peptide enables researchers to visualize its interaction with receptors, track its cellular uptake, and perform high-sensitivity quantitative assays.^{[1][2]} This guide details an efficient methodology employing Fmoc-based Solid-Phase Peptide Synthesis (SPPS), on-resin N-terminal labeling, and subsequent purification and characterization, designed for researchers in endocrinology, pharmacology, and drug development.

Introduction: The Significance of Fluorescent GLP-1 Analogs

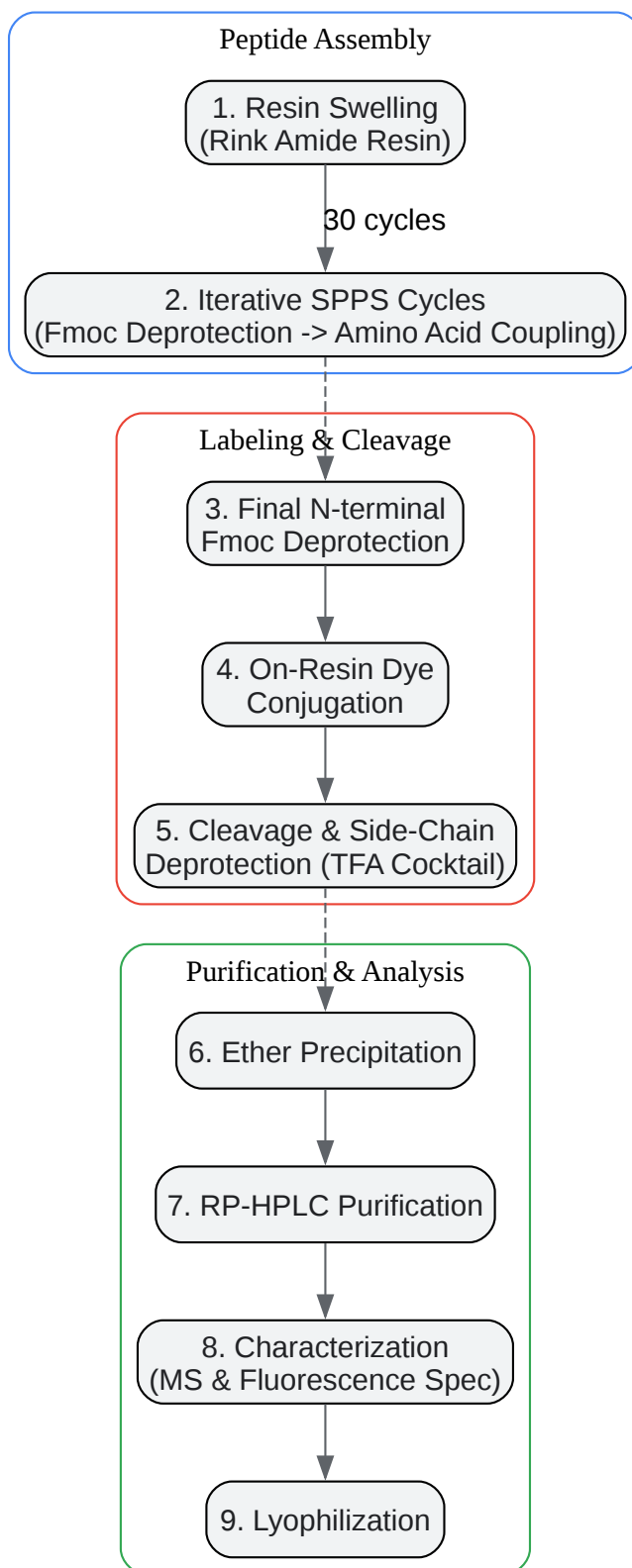
The GLP-1 receptor (GLP-1R) is a class B G-protein coupled receptor that, upon activation by GLP-1, stimulates insulin secretion in a glucose-dependent manner. Understanding the pharmacokinetics and pharmacodynamics of GLP-1 and its analogs is paramount for developing next-generation antidiabetic drugs.^{[3][4]} By covalently attaching a fluorescent probe to the GLP-1-(7-36)-amide peptide, we create a powerful tool for various applications:

- Receptor Binding Assays: Quantifying the affinity of unlabeled ligands by competition.
- Cellular Imaging: Visualizing receptor localization and peptide internalization using techniques like confocal microscopy.^{[2][5]}
- Flow Cytometry: Assessing peptide binding to cell populations at a high-throughput scale.^[5]
- Fluorescence Resonance Energy Transfer (FRET): Studying conformational changes and interactions with binding partners in real-time.^{[1][2][5]}

The synthetic strategy outlined herein focuses on Fmoc-based SPPS, which offers a robust and versatile platform for assembling the 30-amino acid peptide backbone, followed by a streamlined on-resin labeling protocol.^{[6][7]}

Strategic Overview: The Synthetic Workflow

The synthesis of fluorescently labeled GLP-1-(7-36)-amide is a multi-step process that demands careful execution and quality control at each stage. The workflow is designed to maximize yield and purity while ensuring the biological activity of the final conjugate is preserved.



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Figure 1: Overall workflow for the synthesis of fluorescently labeled GLP-1-(7-36)-amide.

Materials and Reagents

Sourcing high-quality reagents is critical for the success of the synthesis.

Category	Reagent/Material	Suggested Grade/Supplier	Purpose
Resin	Rink Amide MBHA Resin (100-200 mesh)	High-loading (e.g., 0.5-0.8 mmol/g)	Solid support for C-terminal amide peptides.[8]
Amino Acids	Fmoc-protected amino acids	Synthesis Grade	Building blocks for the peptide chain.
Solvents	N,N-Dimethylformamide (DMF)	Peptide Synthesis Grade	Primary solvent for washing and reactions.
Dichloromethane (DCM)	ACS Grade	Solvent for washing and resin swelling.	
Piperidine	ACS Grade	Base for Fmoc deprotection.	
N,N-Diisopropylethylamine (DIPEA)	Peptide Synthesis Grade	Activation base for coupling reactions.	
Acetonitrile (ACN)	HPLC Grade	Mobile phase for purification.	
Diethyl Ether (cold)	ACS Grade	Peptide precipitation.	
Coupling Reagents	HATU (or HBTU/HCTU)	Synthesis Grade	Activates carboxylic acids for amide bond formation.[9][10][11]
Cleavage Reagents	Trifluoroacetic Acid (TFA)	Reagent Grade, >99%	Cleaves peptide from resin and removes side-chain protecting groups.[12][13]
Triisopropylsilane (TIPS)	Reagent Grade, >98%	Scavenger to trap carbocations.[12][14]	
Deionized Water (H ₂ O)	HPLC Grade	Scavenger.[14]	

Fluorescent Dyes	Amine-reactive dye (e.g., 5(6)-FAM, SE; TAMRA, SE)	High Purity	The fluorescent label to be conjugated.
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Detailed Protocols

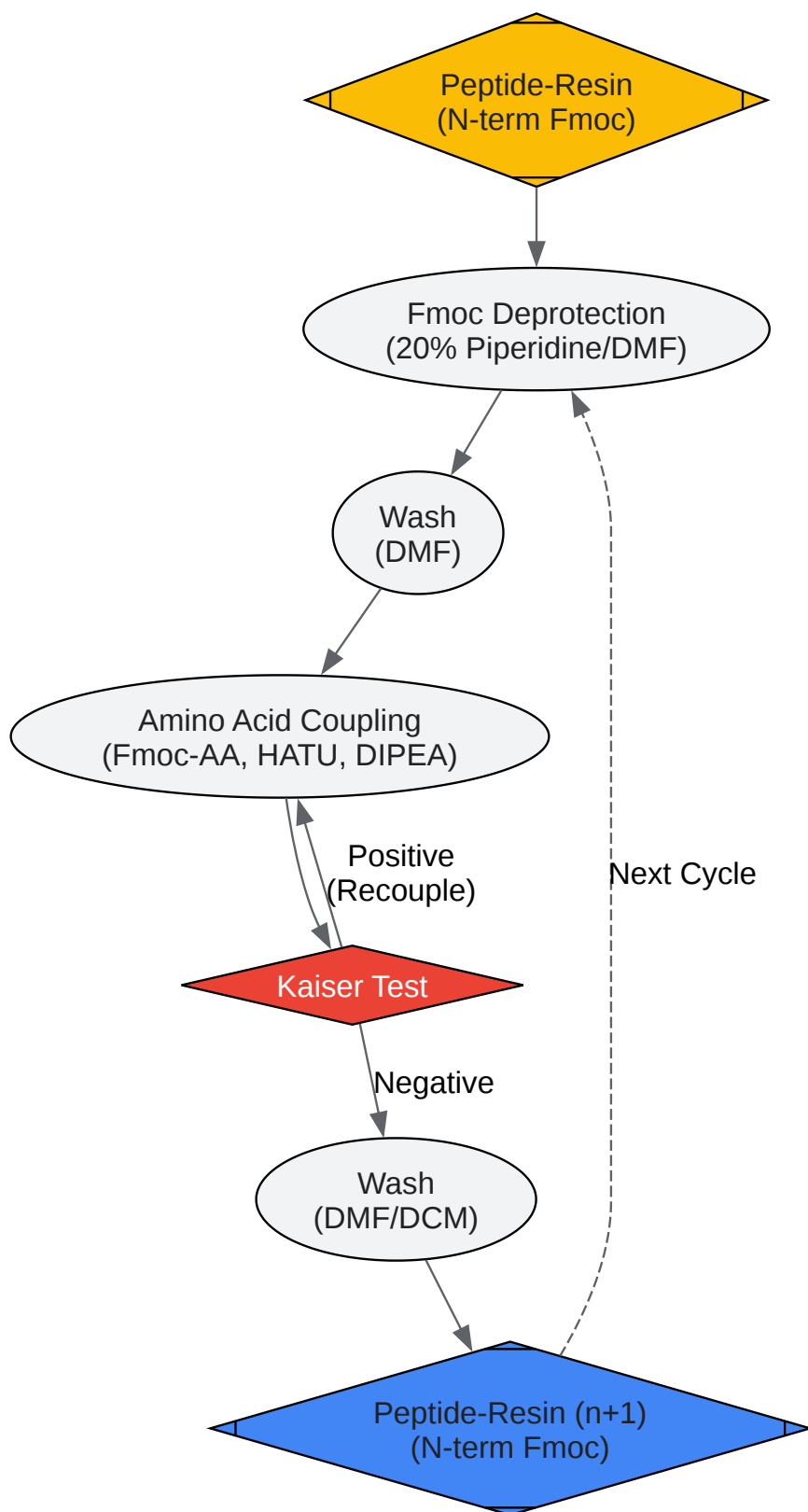
Protocol 1: Solid-Phase Synthesis of GLP-1-(7-36)-amide Backbone

This protocol utilizes the Fmoc/tBu strategy, where the N α -amino group is temporarily protected by the base-labile Fmoc group, and side chains are protected by acid-labile groups (e.g., tBu, Boc, Trt).[6][15]

Sequence of **human GLP-1-(7-36)-amide**: H-His-Ala-Glu-Gly-Thr-Phe-Thr-Ser-Asp-Val-Ser-Ser-Tyr-Leu-Glu-Gly-Gln-Ala-Ala-Lys-Glu-Phe-Ile-Ala-Trp-Leu-Val-Lys-Gly-Arg-NH₂

1. Resin Preparation: a. Place Rink Amide resin (e.g., 0.1 mmol scale) in a fritted reaction vessel. b. Swell the resin in DMF for 1 hour, then wash 3x with DMF.[8]
2. Initial Fmoc Deprotection: a. Treat the resin with 20% piperidine in DMF for 5 minutes. Drain. b. Repeat the treatment with 20% piperidine in DMF for 10-15 minutes to ensure complete removal of the Fmoc group from the linker.[16] c. Wash the resin thoroughly with DMF (5x) and DCM (3x) to remove all traces of piperidine.
3. Amino Acid Coupling Cycle (Repeated for each amino acid): a. Activation: In a separate vial, dissolve the Fmoc-amino acid (4 eq.), HATU (3.9 eq.), and DIPEA (8 eq.) in DMF. Allow to pre-activate for 1-2 minutes. The use of HATU is recommended as it accelerates coupling and minimizes racemization, which is crucial for long or difficult sequences.[9][10][17] b. Coupling: Add the activated amino acid solution to the resin. Agitate at room temperature for 1-2 hours. c. Monitoring: Perform a Kaiser test to check for the presence of free primary amines. If the test is positive (blue beads), the coupling is incomplete; repeat the coupling step. d. Washing: Once the coupling is complete (Kaiser test negative), wash the resin with DMF (3x) and DCM (3x).
4. Fmoc Deprotection: a. Add 20% piperidine in DMF to the resin and agitate for 5 minutes. Drain. b. Repeat with a second 15-minute piperidine treatment. c. Wash the resin thoroughly with DMF (5x) and DCM (3x).

5. Chain Elongation: a. Repeat steps 3 and 4 for each amino acid in the GLP-1 sequence, proceeding from the C-terminus (Arginine) to the N-terminus (Histidine).



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